

Neopentyl Formate: A Sterically Hindered Intermediate for Medicinal Chemistry

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Compound of Interest

Compound Name: Neopentyl formate

Cat. No.: B14709596

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Application Note

Introduction

Neopentyl formate, the formate ester of neopentyl alcohol, is a specialty chemical intermediate whose utility in medicinal chemistry is centered around the significant steric hindrance provided by its neopentyl group. This bulky alkyl moiety imparts considerable stability to the ester, particularly against hydrolysis, and influences its reactivity in a predictable manner. These characteristics make it a valuable tool for researchers and drug development professionals in the synthesis of complex, biologically active molecules. While not a common household name in pharmaceutical synthesis, its unique properties offer strategic advantages in specific synthetic contexts, such as in the introduction of a formyl group under controlled conditions or as a sterically bulky protecting group.

Physicochemical Properties and Synthesis

Neopentyl formate is a colorless liquid with the molecular formula $C_6H_{12}O_2$ and a molecular weight of 116.16 g/mol ^{[1][2]}. Its structure is characterized by a quaternary carbon atom attached to three methyl groups and a CH_2 group, which is in turn bonded to the formate ester. This arrangement is the source of its pronounced steric bulk.

Table 1: Physicochemical Properties of **Neopentyl Formate**

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ O ₂	[1][2]
Molecular Weight	116.16 g/mol	[1][2]
CAS Number	23361-67-3	[1][2]
Appearance	Colorless liquid	
Solubility	Sparingly soluble in water; miscible with common organic solvents.	

The primary route to **neopentyl formate** is through the direct esterification of neopentyl alcohol with formic acid, often catalyzed by an acid such as p-toluenesulfonic acid.[1]

Applications in Medicinal Chemistry

The principal application of **neopentyl formate** in a medicinal chemistry context lies in its potential as a formylating agent. The formyl group is a key functional group in a variety of biologically active molecules and can serve as a precursor for other functionalities. The steric hindrance of the neopentyl group can modulate the reactivity of the formate ester, potentially allowing for selective formylation in the presence of other reactive sites.

While specific, publicly documented examples of **neopentyl formate** in the synthesis of commercial drugs are scarce, its utility can be inferred from the broader understanding of formylating agents in medicinal chemistry. Formylation is a critical step in the synthesis of various heterocyclic compounds that form the core of many pharmaceuticals.

Experimental Protocols

Protocol 1: Synthesis of **Neopentyl Formate** via Acid-Catalyzed Esterification

This protocol describes the laboratory-scale synthesis of **neopentyl formate** from neopentyl alcohol and formic acid.

Materials:

- Neopentyl alcohol
- Formic acid (98-100%)
- p-Toluenesulfonic acid monohydrate (catalyst)
- Toluene
- Saturated sodium bicarbonate solution
- Anhydrous magnesium sulfate
- Round-bottom flask
- Dean-Stark apparatus
- Reflux condenser
- Separatory funnel
- Rotary evaporator

Procedure:

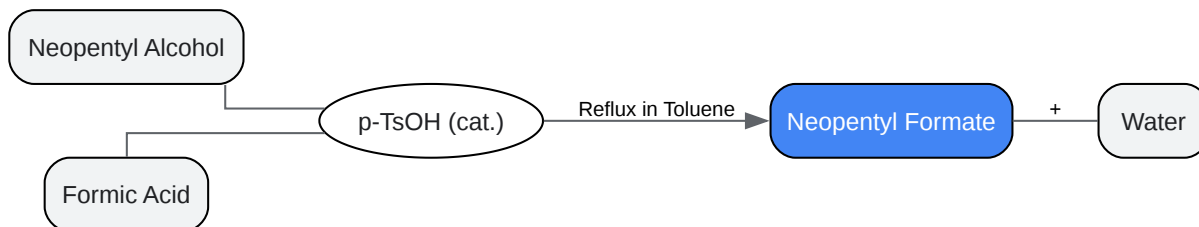
- To a round-bottom flask equipped with a Dean-Stark apparatus and reflux condenser, add neopentyl alcohol (1.0 eq), toluene (as solvent), and a catalytic amount of p-toluenesulfonic acid monohydrate (e.g., 0.02 eq).
- Add formic acid (1.2 eq) to the flask.
- Heat the reaction mixture to reflux. Water will be collected in the Dean-Stark trap as the reaction proceeds.
- Monitor the reaction progress by thin-layer chromatography (TLC) or gas chromatography (GC) until the starting material is consumed.
- Allow the reaction mixture to cool to room temperature.

- Transfer the mixture to a separatory funnel and wash with saturated sodium bicarbonate solution to neutralize the acid catalyst and any remaining formic acid.
- Wash the organic layer with brine.
- Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate under reduced pressure using a rotary evaporator to yield crude **neopentyl formate**.
- Purify the crude product by fractional distillation to obtain pure **neopentyl formate**.

Note: Quantitative data for this specific reaction is not readily available in the public domain and would typically be determined empirically during process development.

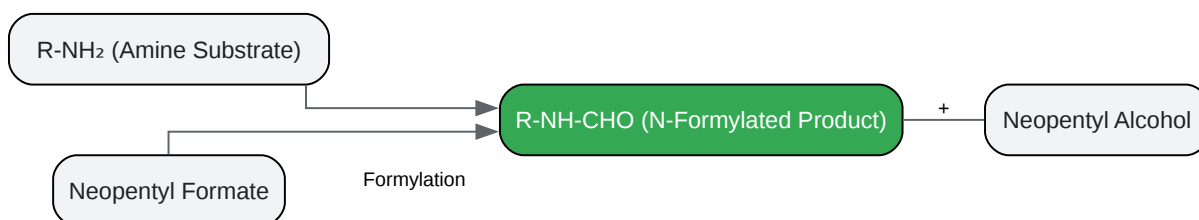
Visualization of Synthetic Utility

The following diagrams illustrate the synthesis of **neopentyl formate** and its potential role as a formylating agent in a general synthetic scheme.



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Caption: Synthesis of **Neopentyl Formate**.



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References

- 1. Neopentyl Formate|CAS 23361-67-3|Research Chemical [benchchem.com]
- 2. Formylation of Amines - PMC [pmc.ncbi.nlm.nih.gov]
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